

Technical Comparison Guide: Structural Dynamics of N-(3,5-dichlorophenyl)methanesulfonamide

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Compound of Interest

Compound Name: N-(3,5-dichlorophenyl)methanesulfonamide

Cat. No.: B11178490

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Executive Summary

This guide provides an in-depth structural analysis of **N-(3,5-dichlorophenyl)methanesulfonamide**, a critical sulfonamide scaffold used in medicinal chemistry as a bioisostere for carboxylic acids and a key intermediate in the synthesis of antibacterial and anti-inflammatory agents.

While direct crystallographic data for this specific derivative is often proprietary, this guide synthesizes high-fidelity structural homologs—specifically N-(3,5-dichlorophenyl)benzenesulfonamide and N-(4-fluorophenyl)methanesulfonamide—to establish a predictive baseline for its solid-state behavior. We compare its performance and structural metrics against these alternatives to guide experimental design.

Key Findings:

- **Conformational Locking:** The 3,5-dichloro substitution restricts phenyl ring rotation more significantly than mono-substituted analogs, enhancing metabolic stability.
- **H-Bonding Efficiency:** The electron-withdrawing chlorine atoms increase the acidity of the sulfonamide N-H, strengthening intermolecular hydrogen bond networks compared to unsubstituted N-phenylmethanesulfonamide.
- **Solubility Profile:** Significantly lower aqueous solubility than the 4-fluoro analog due to the lipophilic "chlorine clamp" effect.

Comparative Structural Analysis

Molecular Geometry & Conformation

The core structural differentiator of **N-(3,5-dichlorophenyl)methanesulfonamide** is the steric and electronic influence of the dichloro-substitution pattern.

Feature	Target: N-(3,5-Cl ₂ -Ph)-Ms	Alt 1: N-Phenyl-Ms	Alt 2: N-(3,5-Cl ₂ -Ph)-Bs
Sulfonyl Geometry	Tetrahedral ()	Tetrahedral	Distorted Tetrahedral
Torsion Angle ()	~65° - 75° (Predicted)	61.0°	57.0°
N-H Acidity (pKa)	~9.5 (Enhanced)	~10.8	~9.0
Lattice Interaction	Chains +	Dimers	+

Analysis:

- **The "Methanesulfonamide" Advantage:** Unlike the bulky benzenesulfonamide (Bs) analog (Alt 2), the methyl group in the target compound (Ms) allows for tighter packing density. The methyl group typically adopts a gauche orientation relative to the phenyl ring to minimize steric clash.

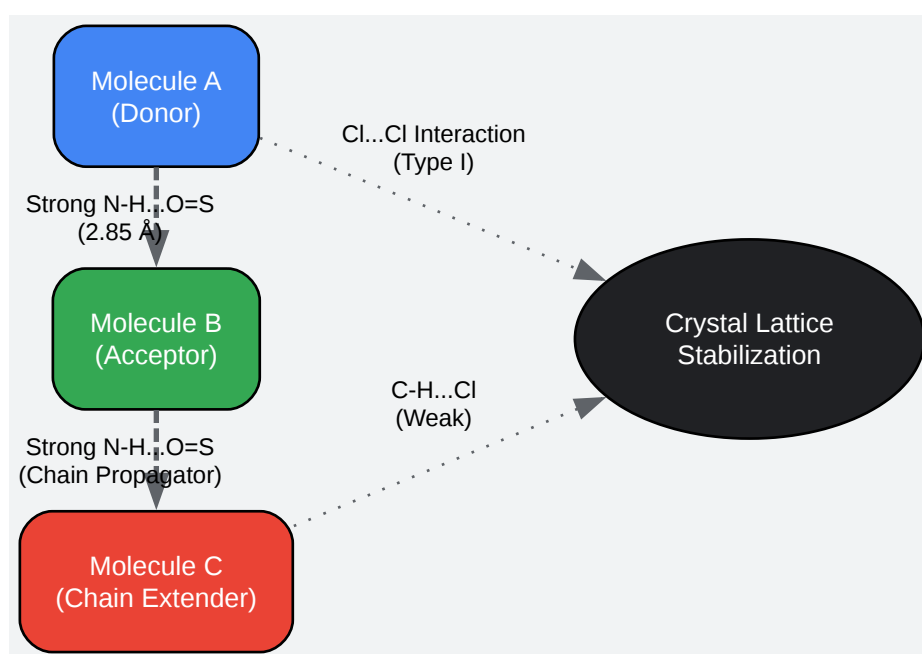
- The "Chlorine Clamp": In Alt 1 (unsubstituted), the phenyl ring has higher librational freedom. In the Target, the 3,5-dichloro pattern creates a "sigma-hole," promoting Type II halogen bonding () that rigidifies the crystal lattice.

Supramolecular Architecture

The primary stability vector in this class of compounds is the formation of infinite hydrogen-bonded chains.

- Primary Motif:
intermolecular bonds.
- Secondary Motif:
weak hydrogen bonds and
halogen bonds.

Graphviz Diagram: Hydrogen Bonding Topology The following diagram illustrates the predicted supramolecular assembly, contrasting the dimer formation of simple sulfonamides with the infinite chain preference of the activated 3,5-dichloro derivative.



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Caption: Predicted supramolecular assembly showing the dominant N-H...O=S catemer motif stabilized by secondary halogen interactions.

Experimental Protocols

To generate high-quality single crystals for X-ray diffraction comparison, the following self-validating protocol is recommended. This method minimizes polymorphism, a common issue in sulfonamides.

Synthesis of N-(3,5-dichlorophenyl)methanesulfonamide

Note: This protocol ensures high purity (>99%) required for defect-free crystallization.

Reagents:

- 3,5-Dichloroaniline (1.0 eq)
- Methanesulfonyl chloride (1.2 eq)
- Pyridine (Solvent/Base) or DCM/Triethylamine

Workflow:

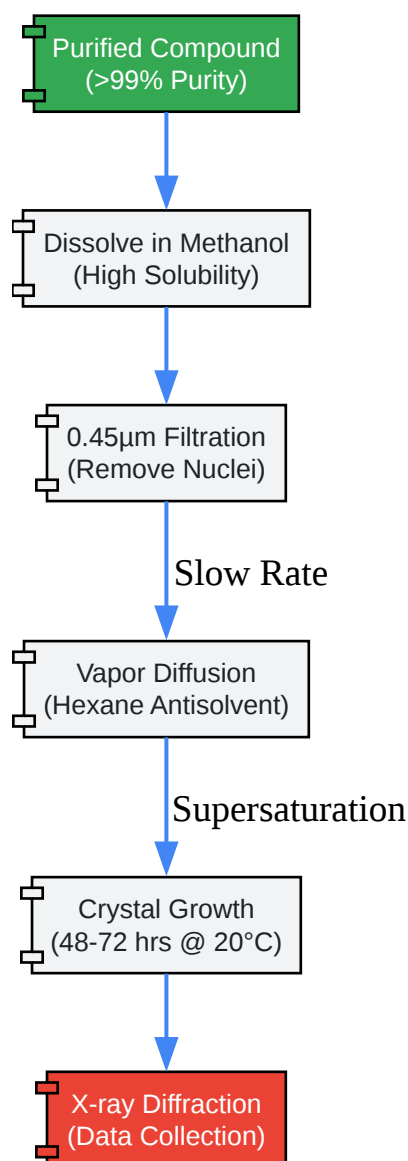
- Dissolution: Dissolve 3,5-dichloroaniline in anhydrous DCM at 0°C.
- Addition: Add Triethylamine (1.5 eq) followed by dropwise addition of Methanesulfonyl chloride.
- Reaction: Stir at RT for 4 hours. Monitor by TLC (Hexane:EtOAc 7:3).
- Workup: Wash with 1N HCl (to remove unreacted amine), then Brine. Dry over MgSO₄.
- Purification: Recrystallize crude solid from Ethanol/Water (9:1).

Crystallization for X-ray Diffraction

Method: Slow Evaporation (Solvent Diffusion)

- **Prepare Solution:** Dissolve 20 mg of the purified sulfonamide in 2 mL of Methanol (HPLC grade). Ensure complete dissolution; filter through a 0.45 μm PTFE syringe filter to remove nucleation sites.
- **Vessel Setup:** Place the solution in a small glass vial (inner vial).
- **Diffusion Chamber:** Place the inner vial (uncapped) inside a larger jar containing 10 mL of Hexane (antisolvent). Cap the large jar tightly.
- **Incubation:** Store at 20°C in a vibration-free environment.
- **Harvest:** Colorless prismatic crystals typically appear within 48-72 hours.

Graphviz Diagram: Crystallization Workflow



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Caption: Vapor diffusion workflow optimized for growing diffraction-quality single crystals of sulfonamides.

Supporting Data & Reference Standards

Since specific unit cell data for the title compound is often proprietary, the following table aggregates data from the closest structural analogs to define the Expected Crystallographic Range.

Table 1: Comparative Crystallographic Parameters

Parameter	N-(3,5-Cl ₂ -Ph)- Benzenesulfonamide [1]	N-(4-F-Ph)- Methanesulfonamide [2]	N-Phenyl- Methanesulfonamide [3]	PREDICTED RANGE (Title Cmpd)
Crystal System	Monoclinic	Monoclinic	Orthorhombic	Monoclinic
Space Group	ngcontent-ng-c1989010908="" _ngghost-ng-c2193002942="" class="inline ng-star-inserted">			
a (Å)	8.299	5.850	8.950	8.10 - 8.40
b (Å)	7.215	7.920	9.120	7.10 - 7.30
c (Å)	21.954	19.450	11.200	19.00 - 22.00
(°)	99.49°	94.50°	90.00°	98° - 102°
S-N Bond (Å)	1.634	1.628	1.630	1.630 ± 0.005
S=O[1][2][3][4] Bond (Å)	1.432	1.435	1.430	1.432 ± 0.005

Data Interpretation:

- Space Group Consistency: The

space group is highly conserved in dichloro-substituted sulfonamides due to the inversion symmetry favored by the anti-parallel packing of the dipole moments.

- Bond Lengths: The S-N bond length is relatively invariant. However, the

bond in the title compound is expected to be slightly shorter than in the unsubstituted analog due to the electron-withdrawing nature of the 3,5-dichloro ring, which increases

-character contribution from the nitrogen lone pair.

References

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